

# Application Note: Solubility Profile of Flupyrimin in Common Organic Solvents

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## Compound of Interest

Compound Name: Flupyrimin

Cat. No.: B15616513

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## Introduction

**Flupyrimin** is a novel insecticide that acts as an antagonist on the insect nicotinic acetylcholine receptor (nAChR). Its unique mode of action and favorable safety profile towards pollinators have made it a compound of significant interest in agricultural science and pest management research. A thorough understanding of its solubility in various organic solvents is crucial for a wide range of applications, including analytical method development, formulation, and in vitro/in vivo bioassays. This document provides a summary of the available solubility data for **Flupyrimin** and a detailed protocol for its determination.

## Physicochemical Properties of Flupyrimin

Property	Value	Source
IUPAC Name	N-[1-[(6-chloro-3-pyridinyl)methyl]-2-pyridinylidene]-2,2,2-trifluoroacetamide	PubChem[1]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> ClF <sub>3</sub> N <sub>3</sub> O	PubChem[1]
Molecular Weight	315.68 g/mol	PubChem[1]
Physical State	Off-white colored solid	University of Hertfordshire[2]

## Solubility of Flupyrimin in Organic Solvents

Quantitative solubility data for **Flupyrimin** in a comprehensive range of common organic solvents is not widely available in public literature. However, based on information from chemical suppliers and safety data sheets, a qualitative and semi-quantitative profile can be compiled. The following table summarizes the available data. Researchers are strongly encouraged to determine the solubility in their specific solvent of choice experimentally.

Solvent	Chemical Class	Solubility (at 20-25°C)	Notes	Source
Dimethyl Sulfoxide (DMSO)	Sulfoxide	250 mg/mL (Highly Soluble)	May require ultrasonication to fully dissolve. Hygroscopic DMSO can impact solubility.	MedchemExpress[3]
Acetonitrile	Nitrile	Soluble ( $\geq 100$ $\mu\text{g/mL}$ )	A 100 $\mu\text{g/mL}$ solution is commercially available, indicating at least this level of solubility.	HPC Standards[4]
Methanol	Alcohol	Data Not Available	-	
Ethanol	Alcohol	Data Not Available	-	
Acetone	Ketone	Data Not Available	-	
Ethyl Acetate	Ester	Data Not Available	-	
Dichloromethane (DCM)	Halogenated Hydrocarbon	Data Not Available	-	
Chloroform	Halogenated Hydrocarbon	Data Not Available	-	
Toluene	Aromatic Hydrocarbon	Data Not Available	-	
Hexane	Aliphatic Hydrocarbon	Data Not Available	-	

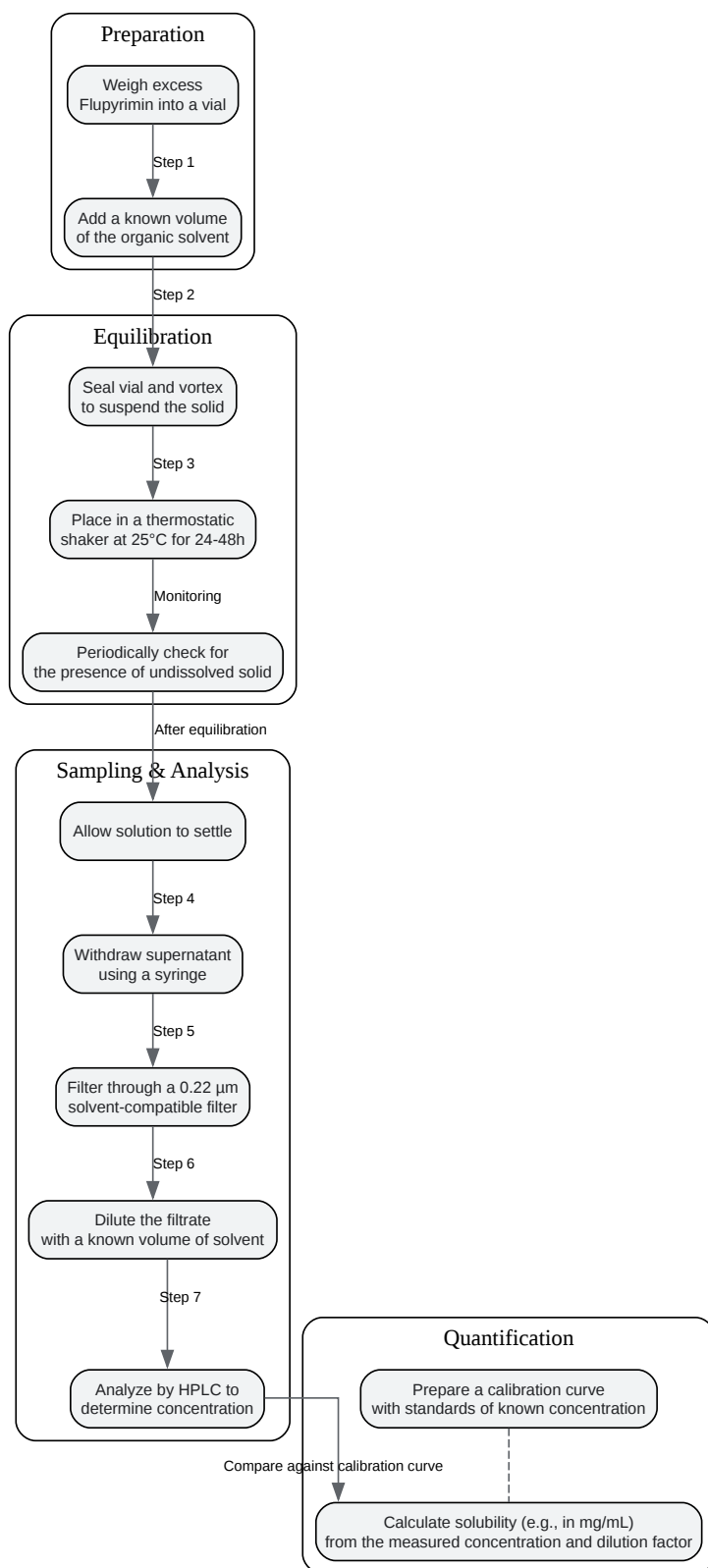
# Protocol: Determination of Flupyrimin Solubility in an Organic Solvent

This protocol outlines a standard laboratory procedure for determining the equilibrium solubility of **Flupyrimin** in a given organic solvent using the shake-flask method, which is a widely accepted technique for solubility measurement.

## Materials and Equipment

- **Flupyrimin** (solid, high purity)
- Organic solvents of interest (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Glass vials with screw caps (e.g., 4 mL or 8 mL)
- Vortex mixer
- Thermostatically controlled shaker or incubator capable of maintaining a constant temperature (e.g., 25°C)
- Syringe filters (0.22 µm, compatible with the solvent)
- Syringes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes for standard preparation

## Experimental Workflow Diagram



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## References

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- 4. researchgate.net [researchgate.net]
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